

(R,R,S)-GAT107 solubility issues and best solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R,R,S)-GAT107

Cat. No.: B15617157

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Technical Support Center: (R,R,S)-GAT107

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of (R,R,S)-GAT107.

Frequently Asked Questions (FAQs)

Q1: What is (R,R,S)-GAT107?

(R,R,S)-GAT107 is a potent and selective allosteric agonist and positive allosteric modulator (ago-PAM) of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR).^{[1][2]} As an ago-PAM, it can directly activate the $\alpha 7$ nAChR and also enhance the effects of endogenous agonists like acetylcholine.^[1]

Q2: What are the primary research applications of (R,R,S)-GAT107?

(R,R,S)-GAT107 is primarily investigated for its potential therapeutic effects in conditions involving inflammation and neuropathic pain.^[3] Its ability to modulate the $\alpha 7$ nAChR makes it a valuable tool for studying the cholinergic anti-inflammatory pathway and its role in various diseases.^[1]

Q3: In which solvents is (R,R,S)-GAT107 soluble?

(R,R,S)-GAT107 is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol. For in vivo studies, it has been successfully formulated in a mixture of ethanol, Emulphor-620, and water.

Q4: How should I prepare a stock solution of **(R,R,S)-GAT107**?

For in vitro experiments, stock solutions are typically prepared in 100% anhydrous DMSO. It is recommended to start with a concentration of 10 mM and then perform serial dilutions in DMSO before the final dilution into your aqueous experimental medium.

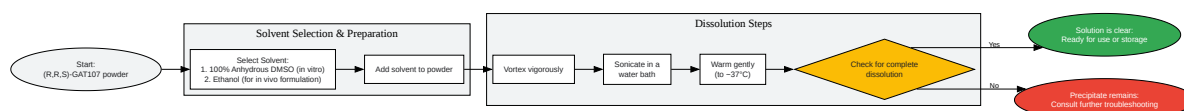
Q5: How should I store **(R,R,S)-GAT107** stock solutions?

Stock solutions of **(R,R,S)-GAT107** in DMSO should be stored at -20°C or -80°C to maintain stability. It is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Troubleshooting Guides

Issue: **(R,R,S)-GAT107** Solubility Problems

If you encounter difficulties in dissolving **(R,R,S)-GAT107**, please follow the workflow below:



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References

- 1. Suppression of neuroinflammation by an allosteric agonist and positive allosteric modulator of the $\alpha 7$ nicotinic acetylcholine receptor GAT107 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Suppression of neuroinflammation by an allosteric agonist and positive allosteric modulator of the $\alpha 7$ nicotinic acetylcholine receptor GAT107 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The $\alpha 7$ nicotinic receptor dual allosteric agonist and positive allosteric modulator GAT107 reverses nociception in mouse models of inflammatory and neuropathic pain - PubMed [pubmed.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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